

A Technical Guide to the Physicochemical Properties of 1-Ethyl-3-methylimidazolium Benzoate

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Compound of Interest

Compound Name: 1-Ethyl-3-methylimidazolium benzoate

Cat. No.: B1254055

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the anticipated physicochemical properties of the ionic liquid **1-Ethyl-3-methylimidazolium benzoate** ([EMIM][Benz]). Due to a notable scarcity of direct experimental data for this specific ionic liquid in publicly accessible literature, this document leverages comparative analysis with structurally similar carboxylate-based ionic liquids, particularly 1-Ethyl-3-methylimidazolium acetate ([EMIM][OAc]), to project its likely characteristics. Detailed experimental protocols for the determination of key physicochemical parameters are provided to guide researchers in the characterization of this and similar ionic liquids. This guide serves as a foundational resource for scientists and professionals in drug development and materials science who are interested in the potential applications of [EMIM][Benz].

Introduction

Ionic liquids (ILs) are a class of salts that are liquid at or near room temperature. They are composed entirely of ions and exhibit a unique combination of properties, including low volatility, high thermal stability, and tunable physicochemical characteristics. The 1-Ethyl-3-methylimidazolium ([EMIM]⁺) cation is a common component of many well-studied ILs. When

paired with a carboxylate anion, such as benzoate ([Benz]⁻), the resulting ionic liquid is expected to have distinct properties influenced by the aromatic nature of the anion.

While extensive data exists for many [EMIM]-based ILs, **1-Ethyl-3-methylimidazolium benzoate** remains a less-explored member of this family. This guide aims to bridge this knowledge gap by providing a predictive overview of its key physicochemical properties, detailed methodologies for their experimental determination, and a proposed synthetic pathway.

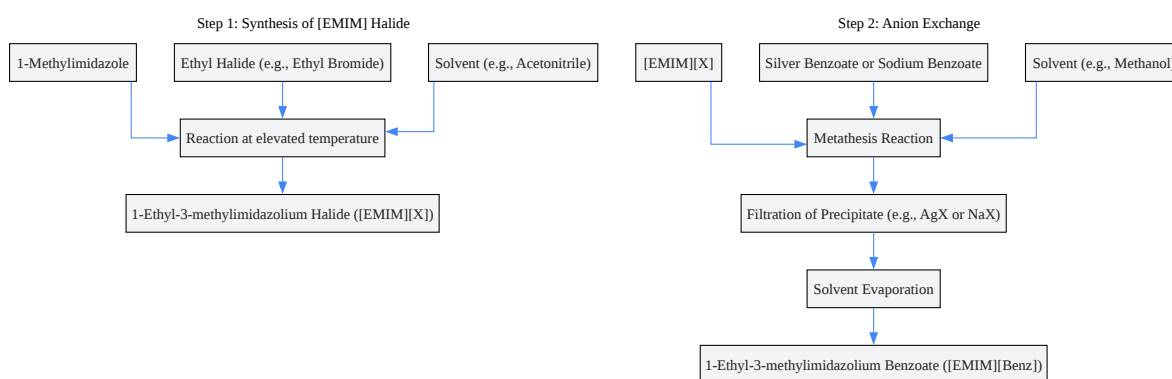
Predicted Physicochemical Properties

The following table summarizes the predicted and known properties of **1-Ethyl-3-methylimidazolium benzoate** and its acetate analogue for comparative purposes. It is important to note that the values for [EMIM][Benz] are largely estimations based on chemical intuition and comparison with similar structures, and they await experimental verification.

Property	1-Ethyl-3-methylimidazolium Benzoate ([EMIM][Benz])	1-Ethyl-3-methylimidazolium Acetate ([EMIM][OAc])
Molecular Formula	C ₁₃ H ₁₇ N ₂ O ₂	C ₈ H ₁₄ N ₂ O ₂
Molecular Weight	233.29 g/mol	170.21 g/mol
Density	Predicted to be > 1.1 g/cm ³ at 298 K	~1.08 g/cm ³ at 298 K
Viscosity	Predicted to be significantly higher than [EMIM][OAc]	~30-40 cP at 298 K
Ionic Conductivity	Predicted to be lower than [EMIM][OAc]	~10-15 mS/cm at 298 K
Thermal Stability (Tonset)	Predicted to be > 200 °C	~215 °C
Solubility	Likely soluble in polar organic solvents and water.	Soluble in water and polar organic solvents.

Synthesis of 1-Ethyl-3-methylimidazolium Benzoate

A plausible and common method for the synthesis of **1-Ethyl-3-methylimidazolium benzoate** is a two-step process involving the synthesis of an intermediate, 1-Ethyl-3-methylimidazolium halide, followed by an anion exchange reaction.



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Synthesis pathway for **1-Ethyl-3-methylimidazolium benzoate**.

Experimental Protocols

The following are detailed methodologies for the characterization of the key physicochemical properties of **1-Ethyl-3-methylimidazolium benzoate**.

Density Measurement

The density of ionic liquids is typically measured using a vibrating tube densimeter.^[1]

- Apparatus: A calibrated vibrating tube densimeter.
- Procedure:
 - Calibrate the instrument with dry air and deionized water at the desired temperatures.
 - Inject the purified and dried **1-Ethyl-3-methylimidazolium benzoate** sample into the measuring cell, ensuring no air bubbles are present.
 - Allow the sample to thermally equilibrate at the set temperature.
 - Record the oscillation period of the vibrating tube.
 - The density is calculated from the oscillation period using the instrument's calibration constants.
 - Repeat the measurement at various temperatures to determine the temperature dependence of the density.

Viscosity Measurement

The viscosity of ionic liquids can be determined using a rotational viscometer or a capillary viscometer.

- Apparatus: A rotational rheometer with a cone-plate or parallel-plate geometry, or a calibrated Ubbelohde-type capillary viscometer.
- Procedure (Rotational Rheometer):
 - Place a small, known volume of the ionic liquid onto the lower plate of the rheometer.
 - Lower the upper geometry to the specified gap distance.
 - Equilibrate the sample to the desired temperature.
 - Apply a range of shear rates and measure the corresponding shear stress.

- The viscosity is determined from the slope of the shear stress versus shear rate plot.
- Conduct measurements at different temperatures to establish the viscosity-temperature profile.

Ionic Conductivity Measurement

Ionic conductivity is typically measured using electrochemical impedance spectroscopy (EIS).

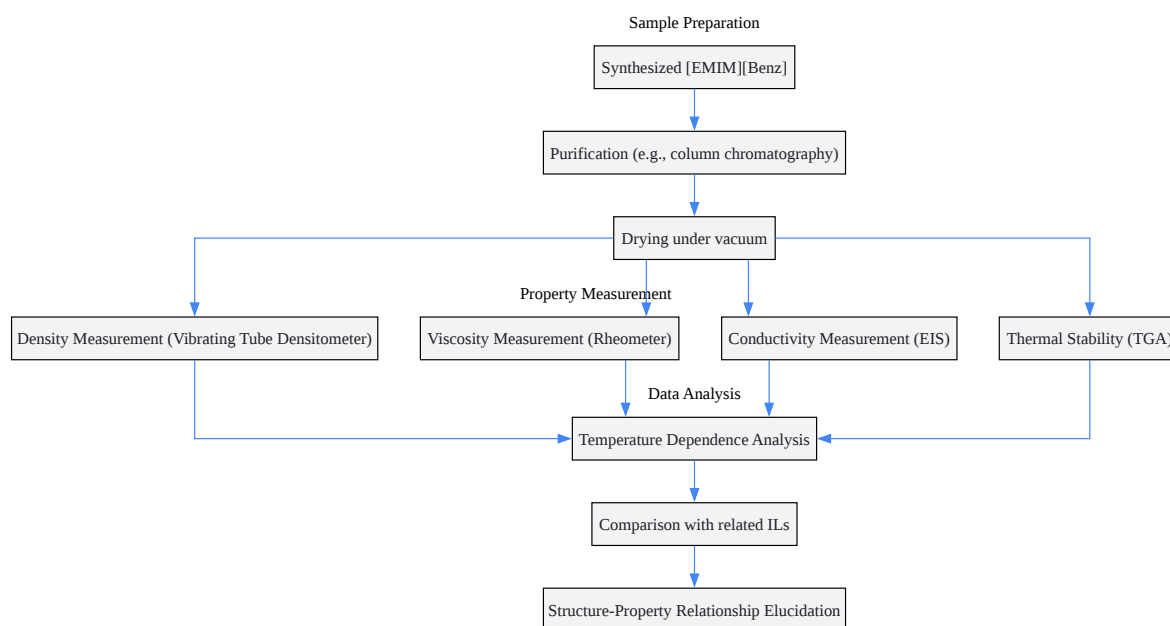
- Apparatus: A conductivity cell with two platinum electrodes and an impedance analyzer.
- Procedure:
 - Calibrate the conductivity cell with standard potassium chloride solutions of known conductivity.
 - Fill the cell with the **1-Ethyl-3-methylimidazolium benzoate** sample, ensuring the electrodes are fully immersed.
 - Place the cell in a temperature-controlled environment.
 - Perform an EIS measurement over a range of frequencies.
 - The bulk resistance of the ionic liquid is determined from the Nyquist plot.
 - The ionic conductivity is calculated using the cell constant and the measured resistance.
 - Repeat the measurements at various temperatures.

Thermal Stability Analysis

Thermogravimetric analysis (TGA) is the standard method for determining the thermal stability of ionic liquids.^[2]

- Apparatus: A thermogravimetric analyzer.
- Procedure:
 - Place a small, accurately weighed sample of the ionic liquid into a TGA pan.

- Heat the sample under a controlled atmosphere (typically nitrogen or air) at a constant heating rate (e.g., 10 °C/min).
- Record the sample weight as a function of temperature.
- The onset temperature of decomposition (Tonset) is determined as the temperature at which significant weight loss begins.



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